

chemical structure and properties of BRD5018

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BRD5018

Cat. No.: B15582468

[Get Quote](#)

BRD5018: A Technical Guide for Researchers

An In-depth Analysis of the Novel Antimalarial Agent **BRD5018**, Focusing on its Chemical Structure, Physicochemical Properties, Mechanism of Action, and Preclinical Profile.

This technical guide provides a comprehensive overview of **BRD5018**, a promising antimalarial candidate developed through a collaboration between the Broad Institute and Eisai Inc.

BRD5018 has demonstrated a novel mechanism of action and shows potent efficacy against multiple stages of the malaria parasite, positioning it as a critical tool in the fight against drug-resistant malaria. This document is intended for researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

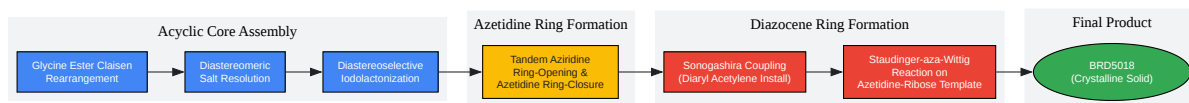
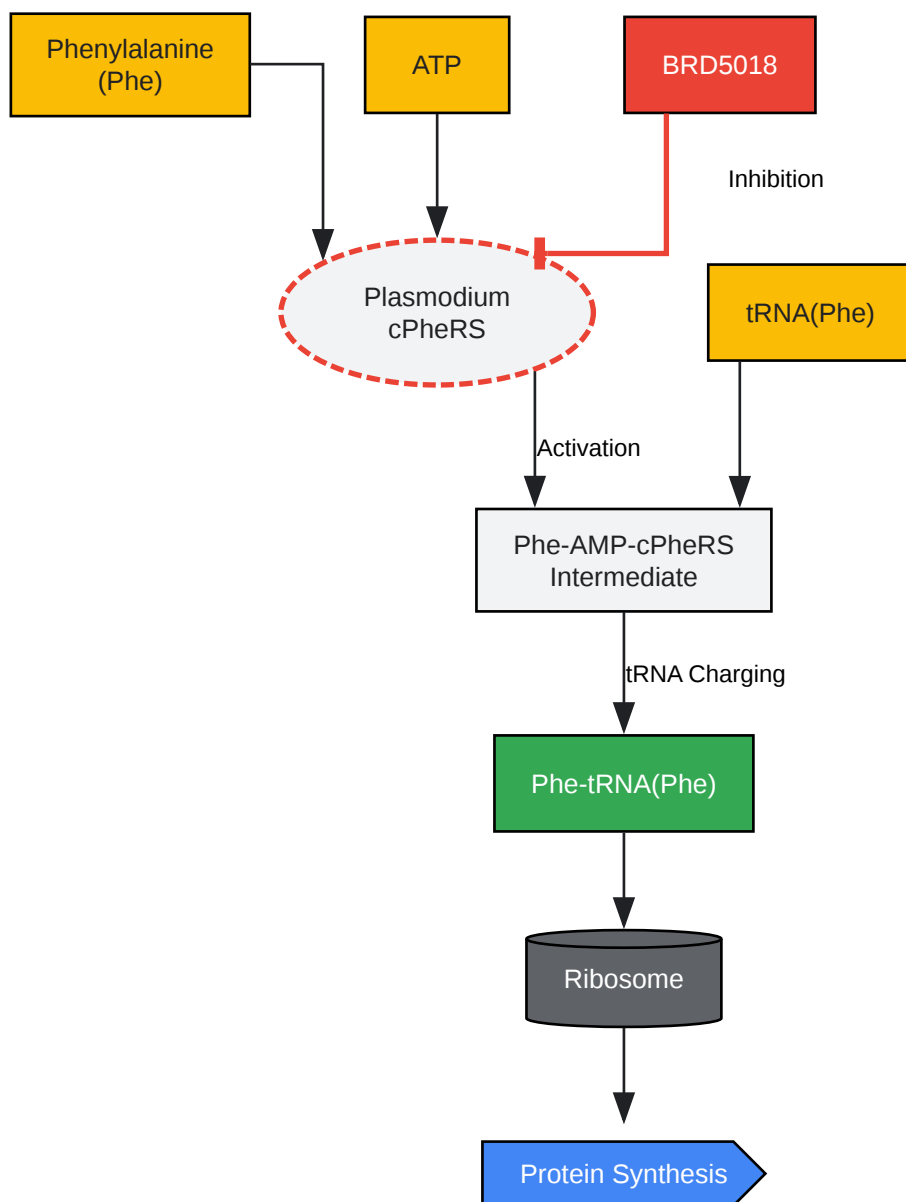
BRD5018 is a structurally complex bicyclic azetidine derivative. Its development originated from a diversity-oriented synthesis (DOS) approach, which is designed to generate novel and diverse small-molecule scaffolds. The compound is synthesized as a white crystalline solid through an entirely crystallization-based route, which avoids the need for chromatographic purification, enhancing scalability and quality control.

Table 1: Chemical and Physicochemical Properties of **BRD5018**

Property	Value	Source
IUPAC Name	(3S,4R,8R,9S,10S)-10- [(dimethylamino)methyl]-3,4- dihydroxy-N-(4- methoxyphenyl)-9-[4-(2- phenylethynyl)phenyl]-1,6- diazabicyclo[6.2.0]decane-6- carboxamide	InvivoChem
CAS Number	2245231-51-8	InvivoChem
Molecular Formula	C ₃₃ H ₃₈ N ₄ O ₄	[1]
Exact Mass	554.289 g/mol	[1]
Physical Form	White Crystalline Solid	
LogD (pH 7.0)	3.2	DoD Report
pKa Values	<3, 8.2, 8.9	DoD Report
Solubility	Poor solubility at neutral pH. May dissolve in DMSO.	DoD Report,[1]
Hydrogen Bond Donors	3	[1]
Hydrogen Bond Acceptors	6	[1]
Rotatable Bond Count	7	[1]

Mechanism of Action: Inhibition of Phenylalanyl-tRNA Synthetase

BRD5018 employs a novel mechanism of action to exert its antimalarial effects. It selectively inhibits the cytosolic phenylalanyl-tRNA synthetase (cPheRS) of the Plasmodium parasite.[2] This enzyme is crucial for protein synthesis, as it catalyzes the attachment of the amino acid phenylalanine to its corresponding tRNA molecule. By inhibiting this step, **BRD5018** effectively halts protein production, leading to parasite death. A key advantage of this target is its distinction from the human cPheRS enzyme, which **BRD5018** weakly inhibits.[2] This selectivity is a critical factor in its favorable safety profile.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BRD5018 | Parasite | 2245231-51-8 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 2. apps.dtic.mil [apps.dtic.mil]
- To cite this document: BenchChem. [chemical structure and properties of BRD5018]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15582468#chemical-structure-and-properties-of-brd5018>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com